

Crystal Structure of Tungsten Pentabromide: A Technical Guide

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Compound of Interest

Compound Name: Tungsten;bromide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of the crystal structure of tungsten pentabromide (WBr_5). The document details the experimental protocols for its characterization and presents key structural data, offering valuable insights for researchers in inorganic chemistry, materials science, and drug development.

Introduction

Tungsten pentabromide (WBr_5) is a binary halide of tungsten that serves as a significant precursor in the synthesis of various tungsten compounds. Its solid-state structure provides fundamental information about its reactivity and potential applications. Understanding the precise atomic arrangement within the crystal is crucial for predicting its physical and chemical properties. This guide focuses on the definitive determination of the crystal structure of WBr_5 through single-crystal X-ray diffraction.

The analysis reveals that in the solid state, tungsten pentabromide exists as a dimer with the molecular formula W_2Br_{10} .^[1] This dimeric structure consists of two tungsten atoms bridged by two bromine atoms, with each tungsten atom also bonded to four terminal bromine atoms, forming a bioctahedral arrangement where the two octahedra share an edge.^[1]

Experimental Protocols

The determination of the crystal structure of an air- and moisture-sensitive compound like tungsten pentabromide requires meticulous handling and specialized experimental procedures. The following protocols outline the key steps from synthesis to data analysis.

Synthesis of Tungsten Pentabromide Single Crystals

Dark brown single crystals of tungsten pentabromide can be obtained through the direct reaction of tungsten metal with liquid bromine in a sealed, evacuated quartz ampoule.

- **Reactant Preparation:** High-purity tungsten powder and liquid bromine are used as starting materials.
- **Ampoule Sealing:** The reactants are placed in a quartz ampoule, which is then evacuated to a high vacuum and sealed.
- **Thermal Gradient Reaction:** The sealed ampoule is placed in a two-zone tube furnace, creating a temperature gradient. The reaction zone is typically heated to approximately 500 °C, while the crystallization zone is maintained at a slightly lower temperature, around 480 °C.
- **Crystal Growth:** Gaseous tungsten pentabromide, formed in the hotter zone, is transported via chemical vapor transport to the cooler zone, where it deposits and grows as single crystals over several days.
- **Isolation:** After cooling the furnace to room temperature, the ampoule is carefully opened in an inert atmosphere (e.g., a glovebox) to isolate the single crystals.

Crystal Mounting and Handling (for Air-Sensitive Compounds)

Due to the hygroscopic nature of tungsten pentabromide, all crystal handling and mounting procedures must be performed under an inert atmosphere (e.g., argon or nitrogen) in a glovebox.

- **Crystal Selection:** A suitable single crystal (typically 0.01-0.07 mm in size) is selected under a microscope inside the glovebox.[\[1\]](#)
- **Mounting Medium:** A cryoprotectant oil (e.g., Paratone-N) is used to coat the crystal. This oil protects the crystal from the atmosphere and facilitates adhesion to the mount.
- **Mounting:** The oil-coated crystal is carefully picked up using a cryoloop or a glass fiber attached to a goniometer head.
- **Transfer:** The mounted crystal is quickly transferred from the glovebox to the diffractometer, minimizing exposure to ambient air. For low-temperature data collection, the crystal is immediately placed in the cold nitrogen stream of the diffractometer.

Single-Crystal X-ray Diffraction Data Collection and Refinement

Data collection is performed on a single-crystal X-ray diffractometer, such as a Siemens P4, equipped with a suitable X-ray source and detector.

- **X-ray Source:** Monochromatic Molybdenum K α radiation ($\lambda = 0.71073 \text{ \AA}$) is typically used.[\[1\]](#)
- **Temperature:** Data is collected at a constant temperature, for instance, 293 K.[\[1\]](#)
- **Data Collection Strategy:** A series of diffraction images are collected over a wide range of crystal orientations using a Wyckoff scan mode.[\[1\]](#)
- **Data Integration and Scaling:** The raw diffraction data are processed to determine the intensities and positions of the Bragg reflections. These are then scaled and corrected for various experimental factors.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods and refined by full-matrix least-squares on F^2 . Software such as SHELXS-86 and SHELXL-93 can be employed for this purpose.[\[1\]](#)

Data Presentation

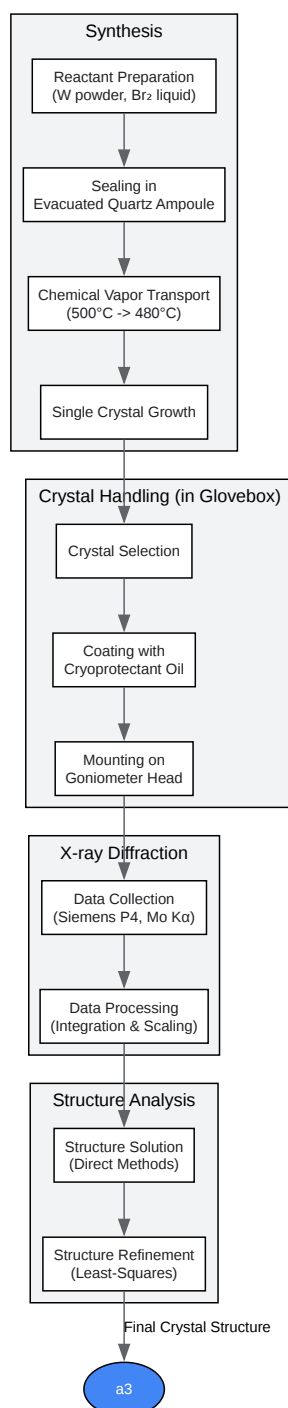
The crystallographic data for tungsten pentabromide, as determined by single-crystal X-ray diffraction, are summarized in the table below.

Parameter	Value[1]
Crystal Data	
Formula	WBr ₅
Molecular Formula	W ₂ Br ₁₀
Crystal System	Monoclinic
Space Group	C12/m1 (No. 12)
a (Å)	19.109(3)
b (Å)	18.594(4)
c (Å)	6.088(1)
β (°)	90.43(1)
Volume (Å ³)	2163.7
Z	6
Data Collection	
Diffractometer	Siemens P4
Radiation	Mo Kα (λ = 0.71073 Å)
Temperature (K)	293
Scan Mode	Wyckoff
2θmax (°)	45
Refinement	
R(F)	0.070
wR(F ²)	0.068

Visualizations

The following diagrams illustrate the experimental workflow for the crystal structure determination of tungsten pentabromide and the resulting molecular structure.

Experimental Workflow for Crystal Structure Determination



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Experimental Workflow

W₂Br₁₀ Dimer Structure**Need Custom Synthesis?**

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References

- [1. researchgate.net \[researchgate.net\]](#)
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